

Application Notes and Protocols: N-benzyloctan-4-amine in Catalysis

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Compound of Interest

Compound Name: *N-benzyloctan-4-amine*

Cat. No.: *B15429784*

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Literature Review and Application Analysis of **N-benzyloctan-4-amine** as a Ligand in Catalysis

Introduction

This document outlines the findings from a comprehensive literature search on the application of **N-benzyloctan-4-amine** as a ligand in the field of catalysis. The objective was to collate detailed application notes, experimental protocols, and relevant quantitative data for researchers, scientists, and drug development professionals.

Executive Summary

Despite a thorough and broad search of scholarly articles, patents, and chemical databases, no specific instances of **N-benzyloctan-4-amine** being utilized as a ligand in catalysis have been found in the available literature. The searches were expanded to include broader classes of structurally related compounds, such as N-benzyl alkylamines and long-chain alkylamines, to identify analogous applications. While the broader class of benzylamines and alkylamines are prevalent in catalysis, they typically function as substrates, products, or bases rather than as primary ligands for metal centers in catalytic complexes.

The absence of specific data prevents the creation of the requested detailed application notes, quantitative data tables, experimental protocols, and signaling pathway diagrams for **N-**

benzyloctan-4-amine in a catalytic context.

Expanded Literature Search and Findings

To ensure a comprehensive review, the search strategy was broadened to include more general terms related to the structural motifs of **N-benzyloctan-4-amine**.

N-Benzyl Alkylamines in Catalysis

The literature contains numerous examples of N-benzylamines and their derivatives in catalytic processes. However, their role is rarely that of a primary ligand. Key applications found include:

- **As Substrates:** Chiral benzylamines are often the subject of kinetic resolution studies, where a chiral catalyst selectively reacts with one enantiomer.
- **As Products:** Many catalytic methods focus on the synthesis of benzylamines, for instance, through the enantioselective addition of phenols to N-sulfonyl aldimines catalyzed by copper complexes.
- **As Bases or Additives:** In some reactions, such as the Heck reaction, N-methylbenzylamine has been documented as a suitable base. Similarly, tert-butylamine has been used as a bifunctional additive (base and ligand) in nickel-catalyzed photoredox reactions.

Long-Chain Alkylamines in Catalysis

Long-chain alkylamines are utilized in catalysis, often for their steric properties or their ability to form micelles or act as phase-transfer agents. However, specific examples of N-benzylated long-chain alkylamines as ligands are not prominent in the literature. The synthesis of octylamine itself is well-documented, with methods involving the amination of octanol.

Conclusion and Future Outlook

Based on the extensive search conducted, **N-benzyloctan-4-amine** does not appear to be a commonly used or documented ligand in the field of catalysis. Therefore, no quantitative data, experimental protocols, or established catalytic pathways involving this specific molecule can be provided.

For researchers interested in developing novel ligands, **N-benzyloctan-4-amine** presents an unexplored scaffold. Its combination of a benzyl group (offering potential π -stacking interactions) and a long alkyl chain (providing steric bulk and solubility in nonpolar solvents) could be of interest for tuning the electronic and steric properties of a metal catalyst. Future research could involve the synthesis of **N-benzyloctan-4-amine** and its coordination to various transition metals, followed by screening its catalytic activity in reactions such as cross-coupling, hydrogenation, or asymmetric synthesis.

Should any information on the catalytic applications of **N-benzyloctan-4-amine** become available in the public domain, this document will be updated accordingly.

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